

Known Stability Characteristics of Digallic Acid

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Digallic Acid

CAS No.: 536-08-3

Cat. No.: S526080

Get Quote

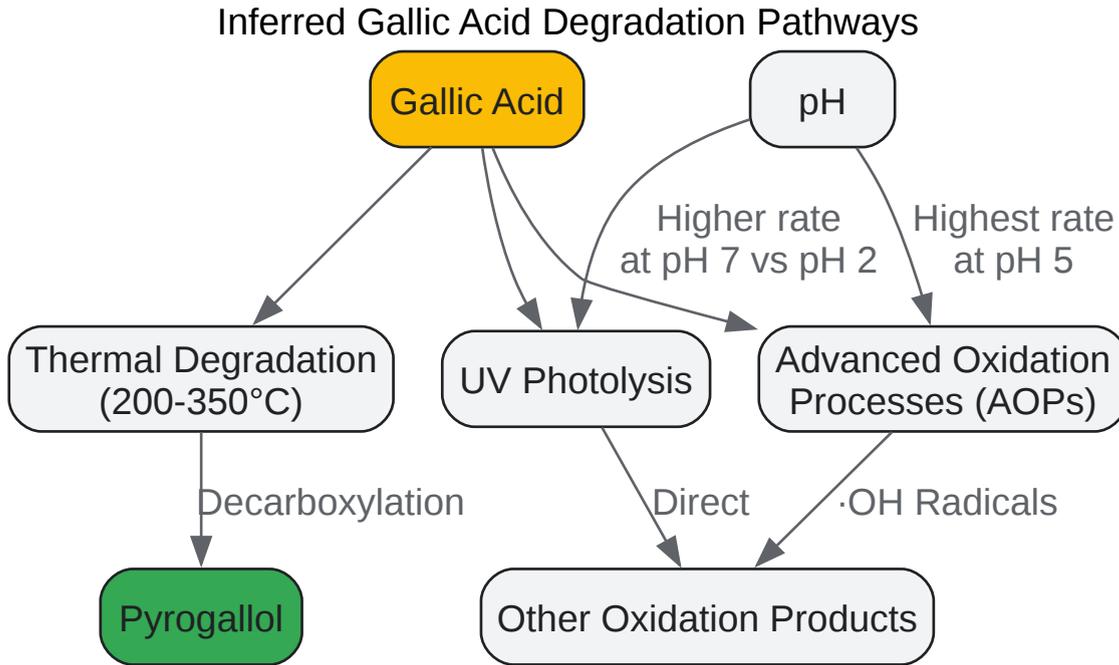
The following table summarizes the key stability and handling information for **digallic acid** found in the search results [1]:

Parameter	Condition / Specification
Storage Temperature	-20°C (powder form)
Storage Condition	Keep container tightly sealed in a cool, well-ventilated area.
Incompatible Materials	Strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents.
Chemical Stability	Stable under recommended storage conditions.
Hygroscopicity	The compound is noted to be hygroscopic (absorbs moisture from the air) [2].

Degradation Pathways of Gallic Acid

A direct, detailed degradation pathway for **digallic acid** was not available in the search results. However, several studies discuss the degradation of **gallic acid**, which is a core structural component of **digallic acid**. This information can provide valuable, though indirect, insights.

The diagram below illustrates the general pathways through which gallic acid can degrade, as inferred from the literature [3] [4] [5]:



[Click to download full resolution via product page](#)

*Inferred degradation pathways for gallic acid, a key structural unit of **digallic acid**.*

Strategies to Enhance Stability

To mitigate degradation, **microencapsulation** is a commonly used technique for sensitive phenolic compounds. While the search results focus on gallic acid, the principles are highly applicable to **digallic acid**.

The table below compares two encapsulation methods based on studies with gallic acid [6] [7]:

Encapsulation Method	Matrix/Materials	Key Findings & Efficiency
----------------------	------------------	---------------------------

| **Spray Drying** | Pectin/Alginate [6] | **Encapsulation Efficiency:** 79-90% **Formation:** Spherical capsules. | |

Spray Drying | Acid-Modified Potato Starch [7] | **Encapsulation Efficiency:** 65-79% **Formation:** Spherical

capsules with some micropores. | | **Freeze Drying** | Acid-Modified Potato Starch [7] | **Encapsulation Efficiency:** 70-84% **Formation:** Shapeless, larger pore volume, higher surface area (leading to greater exposure). |

Experimental Approaches for Stability Assessment

Although specific protocols for **digallic acid** were not found, the search results suggest several methodologies you can adapt to study its stability:

- **Studying Photodegradation:** You can set up experiments using a UV lamp (e.g., low-pressure mercury vapor at 254 nm) as a radiation source. The reaction can be conducted in a cylindrical glass reactor, and the degradation rate can be monitored by analyzing concentration decay over time, noting the significant influence of pH [4] [5].
- **Studying Thermal Degradation:** Investigations can involve heating aqueous solutions of the compound at elevated temperatures (e.g., 200-350°C) in sealed vessels to simulate hydrothermal conditions and study decarboxylation kinetics [3].
- **Using Advanced Oxidation Processes (AOPs):** Systems like **UV/H₂O₂**, **Fenton's reagent** (H₂O₂/Fe²⁺), and the **photo-Fenton system** can be used to study oxidative degradation kinetics and mechanisms driven by hydroxyl radicals (•OH) [4].
- **Monitoring and Analysis:** Key parameters to monitor include the concentration of the parent compound (e.g., via HPLC), formation of degradation products like pyrogallol, formation of reactive oxygen species (ROS) like H₂O₂, and the use of specific scavengers to identify the role of different radicals [3] [5].

A Guide for Further Research

The available public data is insufficient for a complete whitepaper. To build a comprehensive stability profile for **digallic acid**, I suggest you:

- **Consult Specialized Databases:** Deepen your literature search using platforms like SciFinder Navigator or Reaxys, which may contain more detailed kinetic data and degradation studies in proprietary journals or patents.
- **Conduct Experimental Studies:** The most reliable approach is to perform your own stability tests. You can design forced degradation studies based on the ICH guidelines Q1A(R2) and Q1B, which will provide data specific to your compound and conditions.
- **Explore Related Compounds:** Continue to use gallic acid and tannic acid (which contains a **digallic acid** moiety) as models, as they are more extensively studied [8].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Digallic acid|536-08-3|MSDS [dcchemicals.com]
2. DIGALLIC ACID | 536-08-3 [chemicalbook.com]
3. Aqueous thermal degradation of gallic acid [sciencedirect.com]
4. Gallic acid degradation in aqueous solutions by UV/H₂O₂ ... [sciencedirect.com]
5. Photodegradation of gallic acid under UV irradiation [pubmed.ncbi.nlm.nih.gov]
6. Microencapsulation of Gallic Acid Based on a Polymeric ... [pubmed.ncbi.nlm.nih.gov]
7. Encapsulation of Gallic Acid with Acid-Modified Low Dextrose ... [journal.pan.olsztyn.pl]
8. Digallic acid [en.wikipedia.org]

To cite this document: Smolecule. [Known Stability Characteristics of Digallic Acid]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b526080#digallic-acid-stability-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com